

7-O-Methyl ivermectin B1A CAS number and molecular weight

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Compound of Interest

Compound Name: 7-O-Methyl ivermectin B1A

Cat. No.: B13837758

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Technical Guide: 7-O-Methyl Ivermectin B1a

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-O-Methyl ivermectin B1a**, an analogue of the broad-spectrum antiparasitic agent, Ivermectin B1a. Due to the limited availability of specific data for **7-O-Methyl ivermectin B1a**, this document also includes detailed information on the parent compound, Ivermectin, to provide essential context regarding its metabolism and mechanisms of action.

Physicochemical Properties

Quantitative data for **7-O-Methyl ivermectin B1a** and its parent compound, Ivermectin B1a, are summarized below for comparison.

Property	7-O-Methyl Ivermectin B1a	Ivermectin B1a
CAS Number	Not Available[1]	71827-03-7[2]
Molecular Formula	C49H76O14[3][4][5][6][7]	C48H74O14[2]
Molecular Weight	889.12 g/mol [3][4][5][6][7]	875.1 g/mol [8]

Overview of 7-O-Methyl Ivermectin B1a

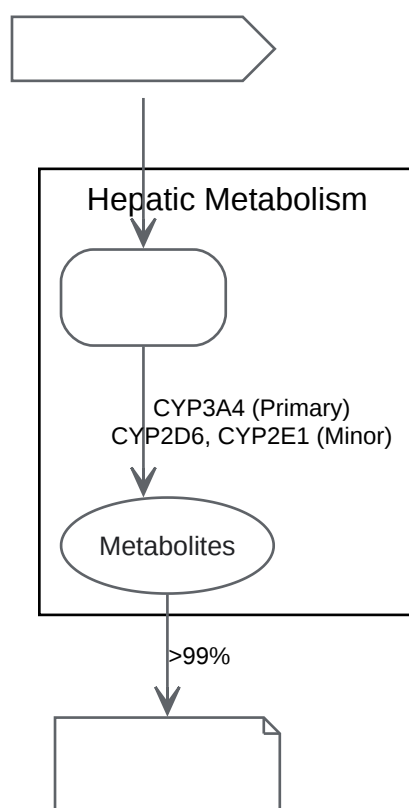
7-O-Methyl ivermectin B1a is a derivative of Ivermectin B1a.[3][5][6] As an analogue, its biological activity and metabolic fate are likely influenced by the methylation at the 7-O position, but specific studies on this compound are not widely available in peer-reviewed literature.

Ivermectin: Metabolism and Signaling Pathways

To provide a framework for potential research on **7-O-Methyl ivermectin B1a**, the well-documented metabolic and signaling pathways of the parent compound, ivermectin, are detailed below.

Metabolic Pathway of Ivermectin

Ivermectin is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme system.[3] The predominant isoform responsible for its biotransformation is CYP3A4.[3][9] This process converts ivermectin into at least ten different metabolites, with the two major ones being 3"-O-demethyl ivermectin and 4a-hydroxy ivermectin.[3] The metabolites are almost exclusively excreted in the feces, with less than 1% being eliminated in the urine.[2][3]

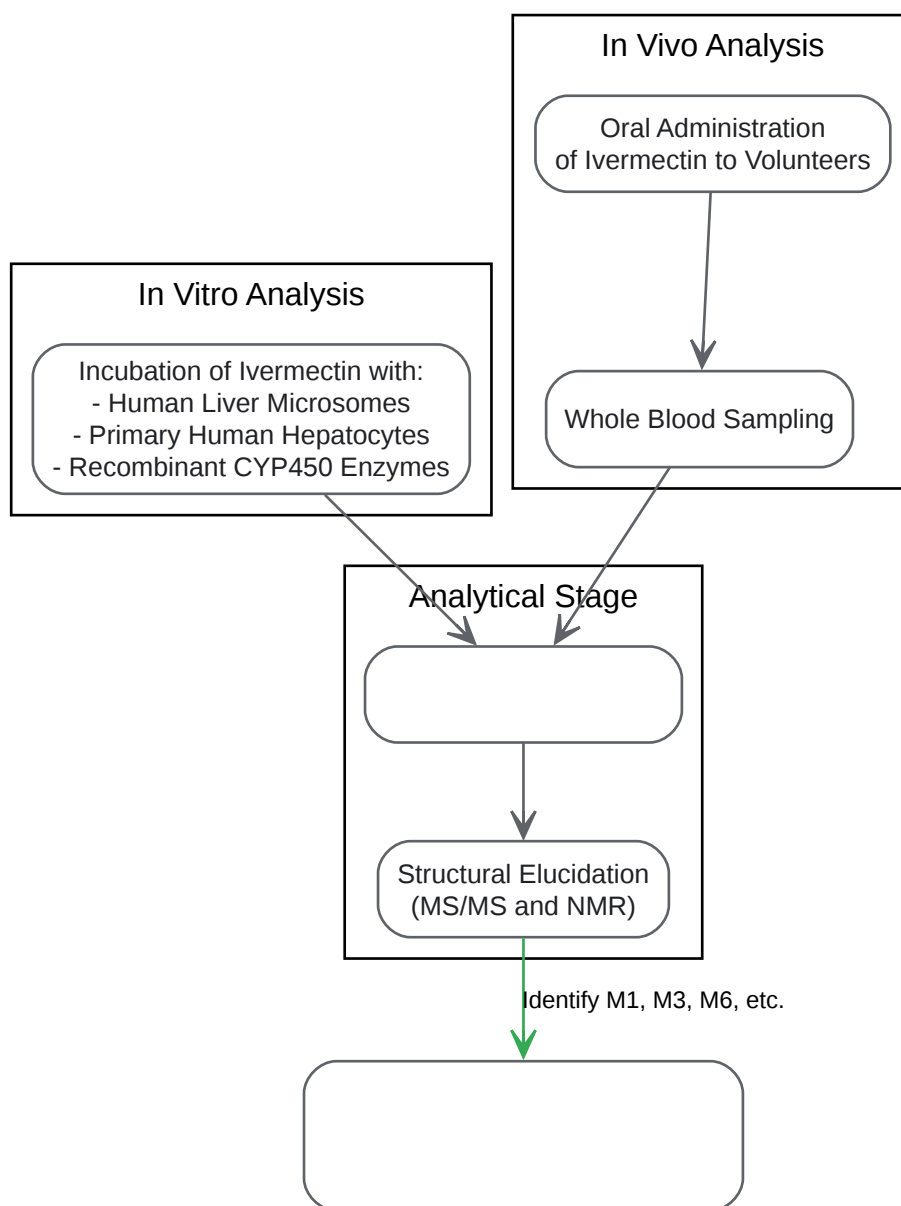


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Caption: Metabolic pathway of Ivermectin.

Experimental Protocols for Metabolite Identification

The identification of ivermectin metabolites has been achieved using established in vitro and in vivo methods. A general workflow for such an analysis is outlined below.



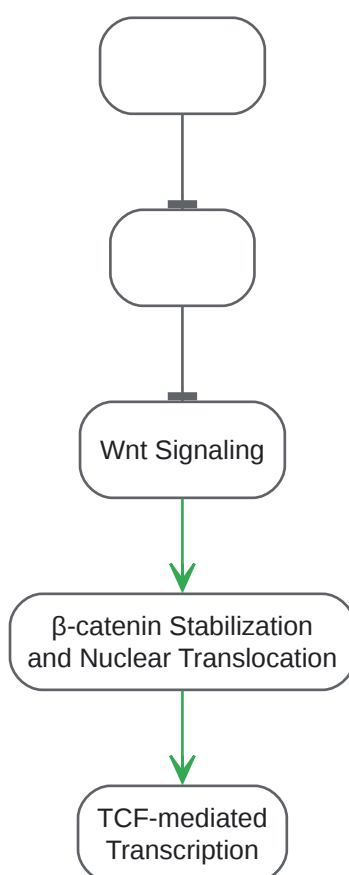
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Caption: Workflow for Ivermectin metabolite identification.

Signaling Pathways Modulated by Ivermectin

While the primary antiparasitic action of ivermectin in invertebrates is through glutamate-gated chloride channels, it has been shown to modulate several signaling pathways in mammalian cells.[10]

- **Wnt/ β -catenin Pathway:** Ivermectin can inhibit the Wnt/ β -catenin signaling pathway by directly binding to TELO2, a cofactor of phosphatidylinositol 3-kinase-related kinases (PIKKs).[8] This interaction can lead to a reduction in cytoplasmic β -catenin and its transcriptional activity.[8]



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Caption: Ivermectin's inhibition of the Wnt/ β -catenin pathway.

- **AMPK/mTOR Pathway:** Studies have indicated that ivermectin can induce autophagy by activating the AMPK/mTOR signaling pathway.[11] This is characterized by an increase in the phosphorylation of AMPK and a decrease in the phosphorylation of mTOR.[11]

- NF-κB Pathway: Ivermectin has demonstrated anti-inflammatory effects by inhibiting the NF-κB signaling pathway, which in turn reduces the production of pro-inflammatory cytokines. [\[12\]](#)

Conclusion

While **7-O-Methyl ivermectin B1a** is a known analogue of Ivermectin B1a, there is a notable absence of specific research on its biological activity and physicochemical properties. The information provided on the parent compound, ivermectin, offers a solid foundation for researchers and drug development professionals to formulate hypotheses and design experiments to elucidate the characteristics of this methylated derivative. Future studies are warranted to determine if the 7-O-methylation alters the metabolic stability, substrate specificity, or off-target effects compared to ivermectin.

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References

- 1. 7-O-Methyl Ivermectin B1a | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. droracle.ai [droracle.ai]
- 4. The Pharmacokinetics and Interactions of Ivermectin in Humans—A Mini-review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. 7-O-Methyl Ivermectin B1a - MedChem Express [bioscience.co.uk]
- 8. Ivermectin represses Wnt/β-catenin signaling by binding to TELO2, a regulator of phosphatidylinositol 3-kinase-related kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Identification of the metabolites of ivermectin in humans - PubMed [pubmed.ncbi.nlm.nih.gov]

- 10. What is the mechanism of Ivermectin? [synapse.patsnap.com]
- 11. Cytotoxicity and Autophagy Induced by Ivermectin via AMPK/mTOR Signaling Pathway in RAW264.7 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. A cellular and molecular biology-based update for ivermectin against COVID-19: is it effective or non-effective? - PMC [pmc.ncbi.nlm.nih.gov]
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